

An In-depth Technical Guide to Barium Permanganate (CAS 7787-36-2)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium permanganate, with the chemical formula Ba(MnO₄)₂, is an inorganic compound notable for its strong oxidizing properties.[1][2] Identified by its CAS number 7787-36-2, this compound consists of a barium cation (Ba²⁺) and two permanganate anions (MnO₄⁻).[2] It typically appears as dark violet to brown or black crystals.[1][2][3] **Barium permanganate** serves as a specialized oxidizing agent in various chemical syntheses and is a precursor for the preparation of permanganic acid.[2][4] Its distinct characteristics make it a subject of interest in both academic research and industrial applications.

Physicochemical Properties

The fundamental physical and chemical properties of **barium permanganate** are summarized in the table below, providing a comprehensive overview for laboratory and research applications.



Property	Value	Reference
CAS Number	7787-36-2	[1]
Molecular Formula	Ba(MnO ₄) ₂	[1]
Molar Mass	375.198 g/mol	[1]
Appearance	Dark violet to brown or black crystalline solid	[1][2][3]
Odor	Odorless	[1]
Density	3.77 g/cm ³	[1][2]
Melting Point	Decomposes at ~200 °C (392 °F; 473 K)	[1][2]
Solubility in Water	62.5 g/100 mL at 29 °C	[1][2]
Solubility in other solvents	Decomposes in alcohol	[1][2]
Crystal Structure	Orthorhombic	[1][2]

Synthesis and Manufacturing

Several methods have been developed for the synthesis of **barium permanganate**, each with distinct advantages and procedural nuances.

Synthesis via Disproportionation of Barium Manganate

Barium permanganate can be produced through the disproportionation of barium manganate in a mildly acidic solution.[1][4] This process is notably slow due to the low solubility of barium manganate.[1][4]

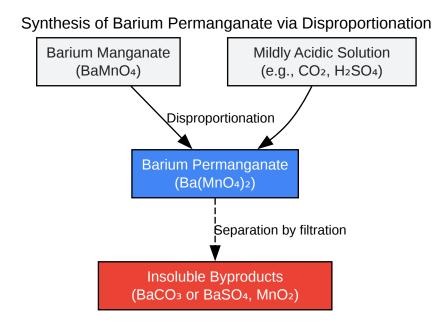
Experimental Protocol:

- Suspend barium manganate (BaMnO₄) in water.
- Introduce a mildly acidic solution, such as one containing carbon dioxide or dilute sulfuric acid, to the suspension.[1]



- The reaction proceeds as follows:
 - With Carbon Dioxide: 3 BaMnO₄ + 2 CO₂ → Ba(MnO₄)₂ + 2 BaCO₃ + MnO₂[1]
 - With Sulfuric Acid: 3 BaMnO₄ + 2 H₂SO₄ → Ba(MnO₄)₂ + 2 BaSO₄ + MnO₂ + 2 H₂O[1]
- The insoluble byproducts (barium carbonate or barium sulfate and manganese dioxide) can be removed by filtration to isolate the aqueous **barium permanganate** solution.

A more efficient variation of this method involves the hydrothermal reaction of barium manganate with excess carbon dioxide at 100 °C for 1.5 hours, which can lead to an almost quantitative yield of **barium permanganate**.[5]



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Synthesis of Barium Permanganate via Disproportionation

Synthesis from Silver Permanganate and Barium Chloride



Another preparative route involves the reaction of silver permanganate with barium chloride.[1]

Experimental Protocol:

- Prepare aqueous solutions of silver permanganate (AgMnO₄) and barium chloride (BaCl₂).
- Mix the two solutions. A precipitation of silver chloride (AgCl) will occur.
- The reaction is: 2 AgMnO₄ + BaCl₂ → Ba(MnO₄)₂ + 2 AgCl(s)
- Filter the mixture to remove the insoluble silver chloride.
- The filtrate contains the desired barium permanganate in solution, which can be concentrated and crystallized.

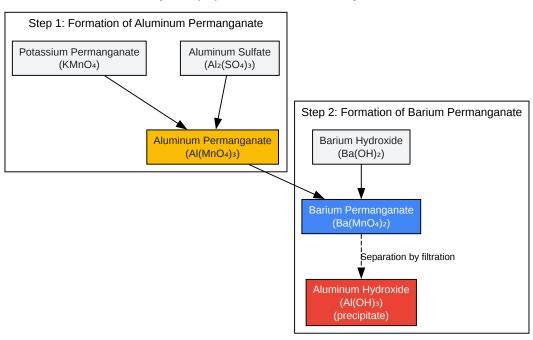
High-Purity Synthesis

For obtaining highly pure samples of **barium permanganate**, a multi-step process can be employed.[1]

Experimental Protocol:

- React potassium permanganate (KMnO₄) with aluminum sulfate (Al₂(SO₄)₃) to form aluminum permanganate (Al(MnO₄)₃).
- The resulting aluminum permanganate is then reacted with a stoichiometric amount of barium hydroxide (Ba(OH)₂).
- This reaction yields barium permanganate and aluminum hydroxide (Al(OH)₃), which
 precipitates out of solution.
- The precipitated aluminum hydroxide is removed by filtration, leaving a pure solution of barium permanganate.





High-Purity Synthesis of Barium Permanganate

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High-Purity Synthesis of Barium Permanganate

Chemical Reactivity and Reactions

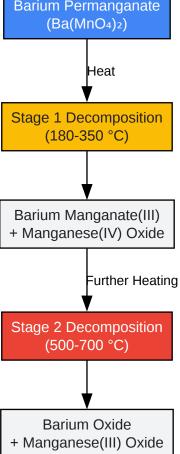
Barium permanganate is a potent oxidizing agent.[1][4] Its reactivity is primarily dictated by the permanganate ion, where manganese is in the +7 oxidation state.

Thermal Decomposition



Barium permanganate is thermally stable up to approximately 180 °C.[1][2] Above this temperature, it undergoes a two-stage decomposition process. The first stage occurs between 180-350 °C, and the second stage takes place between 500-700 °C.[1][2] The decomposition can be initiated at lower temperatures (above 160 °C) at a slow rate, and this process is accelerated by UV or X-ray irradiation.[1]

Thermal Decomposition of Barium Permanganate Barium Permanganate



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Thermal Decomposition of Barium Permanganate

When heated to decomposition, it emits acrid smoke and irritating fumes.[3][6]



Oxidizing Properties

As a strong oxidizer, **barium permanganate** can react vigorously, and sometimes explosively, with combustible materials.[3][6] It will accelerate the burning of combustible materials.[3][6] Explosions can occur when permanganates treated with sulfuric acid come into contact with substances like benzene, carbon disulfide, diethyl ether, ethyl alcohol, petroleum, or other organic matter.[3] Acetic acid and acetic anhydride can also explode with permanganates if not kept cold.[3]

Reaction with Sulfuric Acid

The reaction of **barium permanganate** with dilute sulfuric acid is a method for preparing permanganic acid (HMnO₄).[1][4] The insoluble barium sulfate byproduct is conveniently removed by filtration.[1]

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Ba(MnO_4)_2 + H_2SO_4 (dilute) \rightarrow 2 HMnO_4 + BaSO_4(s)[1]
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It is crucial to use dilute sulfuric acid, as concentrated sulfuric acid reacts with permanganates to yield the highly explosive manganese heptoxide (Mn₂O₇).[1][4]

Applications

The primary utility of **barium permanganate** stems from its strong oxidizing capabilities and its role as a precursor in specific chemical syntheses.

- Specialized Oxidizing Agent in Organic Synthesis: It is used for the oxidation of sensitive substrates, particularly in cases where the presence of alkali metal cations is undesirable.[2]
- Precursor for Permanganic Acid: Its reaction with dilute sulfuric acid provides a barium-free route to permanganic acid solutions.
- Production of Other Permanganate Salts: Barium permanganate can be used in double displacement reactions with sulfate salts to prepare other, more exotic permanganate salts.
 [4]
- Materials Science: It serves as a precursor for the deposition of manganese oxide films and coatings via thermal decomposition.



• Analytical Chemistry: It finds limited use as a standard for permanganate determinations.[2]

Safety and Handling

Barium permanganate is a hazardous substance that requires careful handling and storage.

- Hazards: It is a strong oxidizer and may intensify fires.[7] It is harmful if swallowed or inhaled.[7] Contact with combustible materials may cause fire or explosions.[3][6] Finely divided combustible materials may be explosive upon contact.[3][6]
- Handling: Use in a well-ventilated area.[8][9] Avoid breathing dust.[6][8][9] Avoid contact with skin, eyes, and clothing.[6][7][8] Keep away from heat, sources of ignition, and combustible materials.[7][8][9]
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers.[7][8][9] Keep away from incompatible materials such as acids, reducing agents, and combustible materials.[7][9]
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[6][8]
 - Skin Contact: Wash off with soap and plenty of water.[6][8]
 - Eye Contact: Flush eyes with water for at least 15 minutes.[6][8]
 - Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][7][8]

Disposal Considerations

Barium permanganate should be disposed of as hazardous waste in accordance with local, state, and federal regulations. It should not be allowed to enter drains or the environment.[7][8] A potential disposal method involves reduction with hydrogen peroxide, which breaks it down into manganese dioxide and barium oxide/hydroxide.[4]



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